

Application Notes and Protocols for Cycloxydim Use in Herbicide-Tolerant Cropping Systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cycloxydim

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These application notes provide a comprehensive overview of the use of **cycloxydim** in herbicide-tolerant cropping systems, with a focus on its efficacy, the molecular basis of crop tolerance, and detailed protocols for experimental evaluation.

Introduction

Cycloxydim is a post-emergence systemic herbicide belonging to the cyclohexanedione family.[1] Its primary mode of action is the inhibition of the enzyme acetyl-CoA carboxylase (ACCase), a critical component in the biosynthesis of fatty acids in plants.[2] This inhibition ultimately leads to the disruption of cell membrane formation and cessation of growth in susceptible grass weed species. While highly effective against a broad spectrum of grass weeds, most monocotyledonous crops, including maize, are naturally susceptible to **cycloxydim**. [3] The development of **cycloxydim**-tolerant crops, such as **cycloxydim**-tolerant maize (CTM), has provided a valuable tool for selective weed management.[3]

Data Presentation: Efficacy of Cycloxydim

The efficacy of **cycloxydim** is dependent on the target weed species, their growth stage at the time of application, and the application rate. The following tables summarize the control of various grass weed species by **cycloxydim**.

Table 1: Efficacy of **Cycloxydim** on Various Grass Weed Species

Weed Species	Common Name	Cycloxydim Rate (g a.i./ha)	% Control
Avena fatua	Wild Oats	50	95-100
75	100		
100	100		
150	100		
200	100		
Lolium rigidum	Ryegrass	50	90-98
75	95-100		
100	100		
150	100		
200	100		
Phalaris paradoxa	Phalaris	50	70-85
75	85-95		
100	95-100		
150	100		
200	100		
Hordeum leporinum	Barley Grass	50	60-75
75	75-88		
100	88-98		
150	98-100		
200	100		
Bromus diandrus	Great Brome	50	50-65
75	65-80		
100	80-92		

150	92-98		
200	98-100		
Triticum aestivum (volunteer)	Wheat	50	55-70
75	70-85		
100	85-95		
150	95-100		
200	100		
Hordeum vulgare (volunteer)	Barley	50	65-80
75	80-90		
100	90-98		
150	98-100		
200	100		

Data adapted from a study in Australia. All treatments included the addition of a crop oil concentrate.^[4]

Table 2: Weed Control in **Cycloxydim**-Tolerant Maize with **Cycloxydim** in Combination with Broadleaf Herbicides (Dicamba + Tritosulfuron)

Treatment	Cycloxydim Rate (g a.i./ha)	Dicamba + Tritosulfuron Rate (g a.i./ha)	Weed Density Reduction (%) - 15 Days After Spraying (Year 1)	Weed Dry Weight Reduction (%) - 15 Days After Spraying (Year 1)
Cycloxydim + Dicamba + Tritosulfuron	300	100 + 50	92.3	95.1
Cycloxydim (split application) + Dicamba + Tritosulfuron	150 x 2	100 + 50	91.7	94.8
Cycloxydim + Dicamba + Tritosulfuron	100	200 + 100	90.5	93.9
Cycloxydim (split application) + Dicamba + Tritosulfuron	225 x 2	100 + 50	-	-
Cycloxydim + Dicamba + Tritosulfuron	100	150 + 75	-	-

Data from a study conducted in Iran on **cycloxydim**-tolerant maize.[\[5\]](#)

Experimental Protocols

Herbicide Efficacy and Crop Phytotoxicity Field Trials

Objective: To evaluate the efficacy of **cycloxydim** on target weed species and assess its safety on **cycloxydim**-tolerant crops.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replicates: A minimum of three to four replicates should be used.[5]
- Plot Size: Plot sizes should be sufficient to minimize edge effects and allow for representative sampling. For example, 2x10 m to 2.5x20 m plots have been used in previous studies.
- Treatments:
 - Untreated control (weedy check).
 - Weed-free control (maintained by hand weeding).
 - **Cycloxydim** at a range of application rates (e.g., 50, 75, 100, 150, 200 g a.i./ha). To assess crop safety, a 2x rate should also be included.[2]
 - (Optional) Tank-mix combinations of **cycloxydim** with other herbicides.
 - (Optional) Commercial standard herbicides for comparison.

Procedure:

- Site Selection: Choose a field with a uniform and representative population of the target weed species.
- Crop Establishment: Plant the **cycloxydim**-tolerant crop variety using standard agronomic practices for the region.
- Herbicide Application:
 - Apply herbicides at the specified weed growth stage (e.g., 2-leaf to early tillering for annual grasses).[4]
 - Use a calibrated sprayer (e.g., CO₂-pressurized backpack sprayer) with appropriate nozzles (e.g., flat fan) to ensure uniform application. Record the water volume used (e.g., 80-150 L/ha).

- Record environmental conditions at the time of application (temperature, humidity, wind speed).
- Data Collection:
 - Weed Control Efficacy:
 - Visual Ratings: Assess weed control at regular intervals (e.g., 7, 14, 28, and 56 days after application) using a 0-100% scale, where 0 = no control and 100 = complete weed death.
 - Weed Density: Count the number of individual weed species per unit area (e.g., using a 0.25 m² quadrat) at multiple locations within each plot.
 - Weed Biomass: Harvest the above-ground weed biomass from a defined area (e.g., 0.25 m²) in each plot. Dry the biomass at 70°C to a constant weight and record the dry weight.
 - Crop Phytotoxicity:
 - Visually assess crop injury at regular intervals after application using a standardized rating scale, such as the European Weed Research Council (EWRC) scale (Table 3).
 - Record symptoms such as chlorosis, necrosis, stunting, and malformation.
 - Crop Yield: Harvest the crop from the center rows of each plot to avoid edge effects. Determine the grain yield and adjust for moisture content.

Table 3: European Weed Research Council (EWRC) Phytotoxicity Rating Scale

Rating	% Injury	Description
1	0	No effect
2	1-10	Slight symptoms, e.g., slight discoloration or stunting, quickly outgrown
3	11-25	Temporary, but distinct symptoms
4	26-40	Stronger symptoms, but crop recovery likely
5	41-60	Lasting symptoms, yield reduction likely
6	61-75	Severe and lasting symptoms, significant yield reduction
7	76-90	Very severe symptoms, some plants may die
8	91-99	Almost complete crop destruction
9	100	Complete crop destruction

This is a commonly used scale for rating herbicide phytotoxicity.

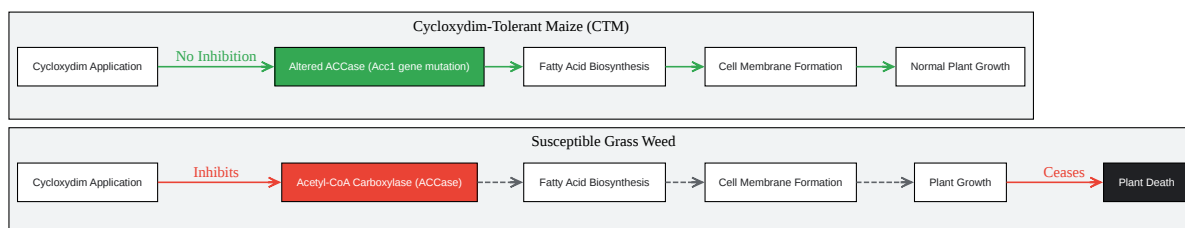
Signaling Pathways and Experimental Workflows

Cycloxydim's Mode of Action and the Mechanism of Tolerance

Cycloxydim inhibits the ACCase enzyme, which catalyzes the first committed step in fatty acid biosynthesis. This leads to a depletion of lipids essential for cell membrane integrity and ultimately results in the death of susceptible grass plants.

In **cycloxydim**-tolerant maize, tolerance is conferred by a single, partially dominant nuclear mutation in the Acc1 gene.[3] This mutation results in an altered ACCase enzyme that is less

sensitive to inhibition by **cycloxydim**, allowing the plant to function and grow normally even after herbicide application.[6] The development of these tolerant lines was achieved through the selection of maize tissue cultures that could grow in the presence of inhibitory concentrations of **cycloxydim**. [3][6]

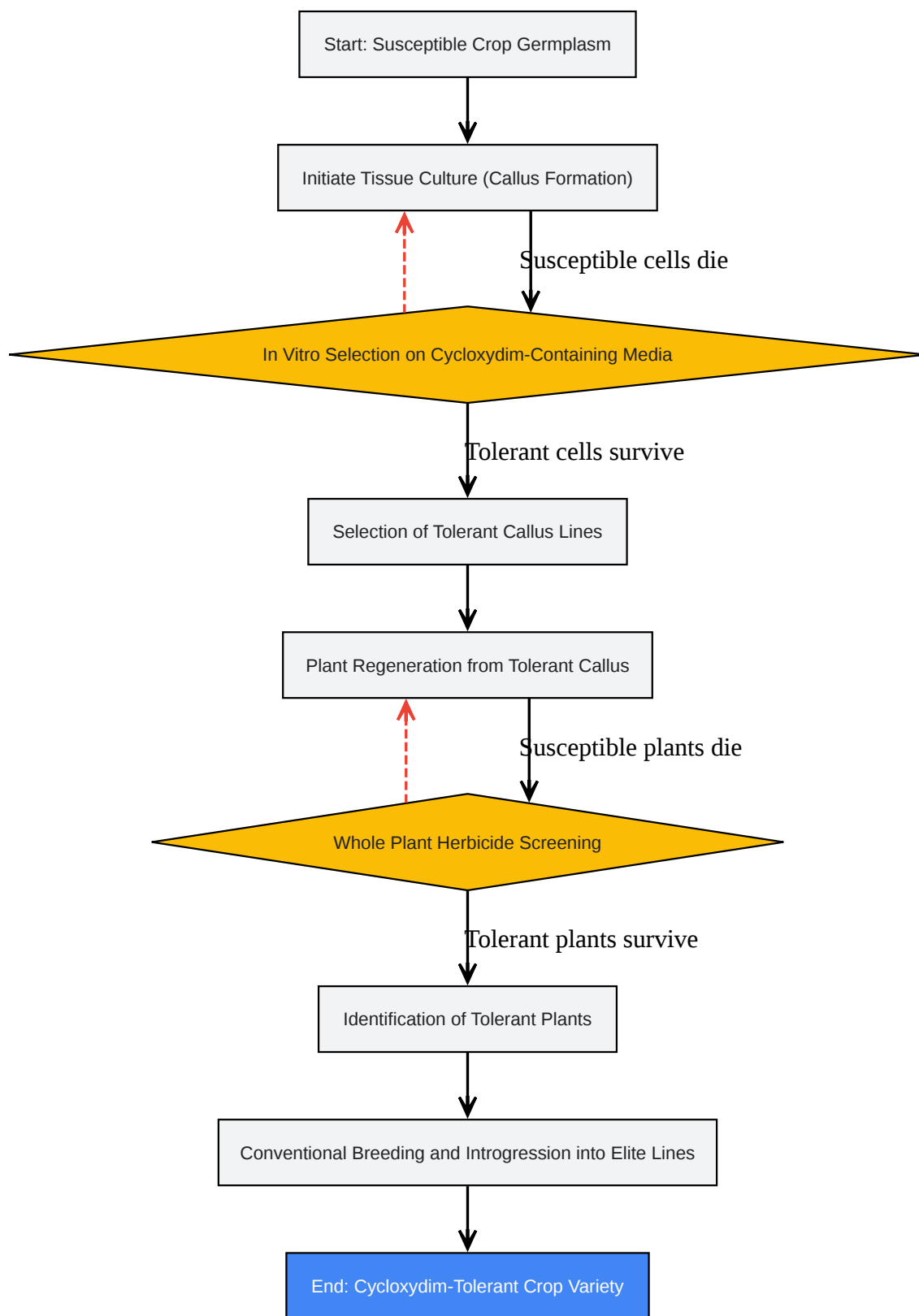


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Caption: Mode of action of **cycloxydim** and the mechanism of tolerance.

Experimental Workflow for Developing Herbicide-Tolerant Crops

The development of **cycloxydim**-tolerant maize is a prime example of utilizing in vitro selection to generate herbicide-tolerant crops. The general workflow for such a process is outlined below.



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Caption: Workflow for developing herbicide-tolerant crops via in vitro selection.

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- To cite this document: BenchChem. [Application Notes and Protocols for Cycloxydim Use in Herbicide-Tolerant Cropping Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8784830#cycloxydim-use-in-herbicide-tolerant-cropping-systems]

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